

2-(Diethoxyphosphoryl)acetic acid physical properties

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Compound of Interest

Compound Name: 2-(Diethoxyphosphoryl)acetic acid

Cat. No.: B559586

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An In-depth Technical Guide to the Physical Properties of **2-(Diethoxyphosphoryl)acetic Acid**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2-(Diethoxyphosphoryl)acetic acid**, a versatile reagent in organic synthesis. The information is curated for researchers, scientists, and professionals in drug development, with a focus on clarity and practical application. This document summarizes key quantitative data, outlines general experimental protocols for property determination, and visualizes a critical reaction pathway involving this compound.

Chemical Identity and Properties

2-(Diethoxyphosphoryl)acetic acid, also widely known as diethylphosphonoacetic acid, is a key reagent in various organic transformations, most notably the Horner-Wadsworth-Emmons reaction.^{[1][2]} Its chemical structure features a carboxylic acid functional group and a diethoxyphosphoryl group, which impart its characteristic reactivity.

Table 1: Physical and Chemical Properties of **2-(Diethoxyphosphoryl)acetic acid**

Property	Value
IUPAC Name	2-(diethoxyphosphoryl)acetic acid[3]
Synonyms	Diethylphosphonoacetic acid, (Diethoxyphosphinyl)acetic acid, Diethyl carboxymethylphosphonate, NSC 272281[1][4][5][6]
CAS Number	3095-95-2[1][4][5][6]
Molecular Formula	C ₆ H ₁₃ O ₅ P[1][3][7]
Molecular Weight	196.14 g/mol [1][3][4][5]
Appearance	Clear colorless to yellow viscous liquid[1][2]
Melting Point	25 °C[7]
Boiling Point	150 °C at 0.05 mmHg[1][2][4][5], 315.9 °C at 760 mmHg[7]
Density	1.220 g/mL at 25 °C[1][2][4][5]
Refractive Index	n _{20/D} 1.445[1][2][4]
pKa (Predicted)	3.48 ± 0.10[1][2]
Flash Point	>230 °F (>110 °C)[1][2]
Storage	Store in a dark place, sealed in a dry, room temperature environment.[1][2]

Experimental Protocols for Physical Property Determination

While specific experimental protocols for **2-(Diethoxyphosphoryl)acetic acid** are not readily available in the public domain, the following are detailed, generalized methodologies for determining the key physical properties of a viscous liquid compound such as this.

Melting Point Determination (for low-melting solids)

Given that the reported melting point is 25 °C, this compound can exist as a solid or a viscous liquid at or near room temperature. The capillary method is a standard technique for determining the melting point of a solid.

- Apparatus: Melting point apparatus (e.g., Mel-Temp or similar), capillary tubes (sealed at one end), thermometer.
- Procedure:
 - Ensure the sample of **2-(Diethoxyphosphoryl)acetic acid** is solidified and dry. If it is in a liquid state, it should be cooled to induce crystallization.
 - Finely powder a small amount of the solid sample.
 - Pack the powdered sample into a capillary tube to a height of 2-3 mm by tapping the sealed end of the tube on a hard surface.
 - Place the capillary tube in the heating block of the melting point apparatus.
 - Heat the block rapidly to a temperature about 10-15 °C below the expected melting point.
 - Decrease the heating rate to 1-2 °C per minute to allow for thermal equilibrium.
 - Record the temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the last crystal melts (the completion of melting). This range is the melting point of the sample.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Boiling Point Determination at Reduced Pressure

Due to its high boiling point at atmospheric pressure, distillation under reduced pressure (vacuum distillation) is the preferred method to determine the boiling point of **2-(Diethoxyphosphoryl)acetic acid** without decomposition.

- Apparatus: A vacuum distillation setup including a round-bottom flask, a distillation head with a thermometer, a condenser, a receiving flask, a vacuum pump, and a manometer.
- Procedure:

- Place a small volume of **2-(Diethoxyphosphoryl)acetic acid** and a boiling chip or magnetic stir bar into the round-bottom flask.
- Assemble the vacuum distillation apparatus, ensuring all joints are properly sealed.
- Gradually reduce the pressure inside the apparatus to the desired level (e.g., 0.05 mmHg) using the vacuum pump, and record the pressure from the manometer.
- Begin heating the sample gently.
- Observe the temperature on the thermometer. The boiling point is the temperature at which the liquid boils and a steady stream of distillate is collected in the receiving flask. This temperature should remain constant.^{[12][13]}

Density Measurement of a Viscous Liquid

The density of a viscous liquid can be accurately determined using a pycnometer or a specific gravity bottle.

- Apparatus: Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube), analytical balance, and a constant temperature water bath.
- Procedure:
 - Clean and dry the pycnometer and weigh it accurately on an analytical balance (m_1).
 - Fill the pycnometer with distilled water and place it in a constant temperature water bath (e.g., 25 °C) until it reaches thermal equilibrium. Ensure the water level is at the mark on the capillary.
 - Remove the pycnometer from the bath, wipe it dry, and weigh it (m_2).
 - Empty and dry the pycnometer completely.
 - Fill the pycnometer with **2-(Diethoxyphosphoryl)acetic acid**, taking care to avoid air bubbles, and repeat the process of thermal equilibration in the water bath.
 - Wipe the pycnometer dry and weigh it (m_3).

- The density (ρ) of the sample is calculated using the following formula: $\rho_{\text{sample}} = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$ where ρ_{water} is the known density of water at the experimental temperature.[\[14\]](#)[\[15\]](#)[\[16\]](#)

pKa Determination

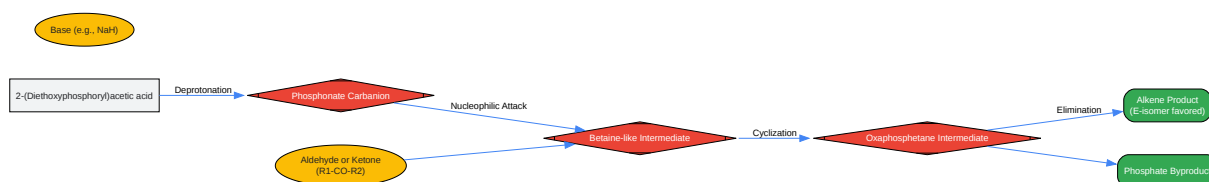
The acidity constant (pKa) of an organic acid can be determined by various methods, including potentiometric titration and spectrophotometry.

- Apparatus: pH meter, burette, beaker, magnetic stirrer, and a standardized solution of a strong base (e.g., 0.1 M NaOH).
- Procedure (Potentiometric Titration):
 - Dissolve a known amount of **2-(Diethoxyphosphoryl)acetic acid** in a known volume of a suitable solvent (e.g., water or a water-alcohol mixture).
 - Place the solution in a beaker with a magnetic stir bar and immerse the pH electrode.
 - Record the initial pH of the solution.
 - Add the standardized base solution in small, known increments from the burette.
 - After each addition, stir the solution and record the pH.
 - Continue the titration past the equivalence point.
 - Plot a graph of pH versus the volume of base added. The pKa is the pH at the half-equivalence point (the point where half of the acid has been neutralized).[\[3\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

Key Synthetic Application: The Horner-Wadsworth-Emmons Reaction

2-(Diethoxyphosphoryl)acetic acid is a classic Horner-Wadsworth-Emmons (HWE) reagent. The HWE reaction is a powerful method for the stereoselective synthesis of alkenes. The reaction involves the deprotonation of the phosphonate to form a stabilized carbanion, which then reacts with an aldehyde or ketone.

Below is a diagram illustrating the general workflow of the Horner-Wadsworth-Emmons reaction.



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Horner-Wadsworth-Emmons Reaction Workflow

This guide serves as a foundational resource for understanding the key physical properties of **2-(Diethoxyphosphoryl)acetic acid**. The provided data and methodologies are intended to support researchers in the effective planning and execution of their experimental work.

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References

- 1. Horner-Wadsworth-Emmons reaction | PPTX [slideshare.net]
- 2. A Mechanistic Study of the Horner-Wadsworth-Emmons Reaction: Computational Investigation on the Reaction Pass and the Stereochemistry in the Reaction of Lithium Enolate Derived from Trimethyl Phosphonoacetate with Acetaldehyde - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. ueaeprints.uea.ac.uk [ueaeprints.uea.ac.uk]

- 4. Horner-Wadsworth-Emmons Reaction | NROChemistry [nrochemistry.com]
- 5. alfa-chemistry.com [alfa-chemistry.com]
- 6. uobabylon.edu.iq [uobabylon.edu.iq]
- 7. Horner–Wadsworth–Emmons reaction - Wikipedia [en.wikipedia.org]
- 8. westlab.com [westlab.com]
- 9. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 10. chem.libretexts.org [chem.libretexts.org]
- 11. jan.ucc.nau.edu [jan.ucc.nau.edu]
- 12. scielo.org.za [scielo.org.za]
- 13. scribd.com [scribd.com]
- 14. gardco.com [gardco.com]
- 15. Measuring Viscosity - Activity - TeachEngineering [teachengineering.org]
- 16. m.youtube.com [m.youtube.com]
- 17. pubs.acs.org [pubs.acs.org]
- 18. Development of Methods for the Determination of pKa Values - PMC [pmc.ncbi.nlm.nih.gov]
- 19. m.youtube.com [m.youtube.com]
- 20. Measurement of the pKa Values of Organic Molecules in Aqueous–Organic Solvent Mixtures by ^1H NMR without External Calibrants - PMC [pmc.ncbi.nlm.nih.gov]
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